Spectroscopic Characterization of 1-Boc-4-formyl-azepane: A Technical Guide

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Compound of Interest

Compound Name:	*1-Boc-4-formyl-azepane*
CAS No.:	*1065608-54-9*
Cat. No.:	*B1376660*

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This technical guide provides an in-depth analysis of the spectroscopic data for tert-butyl 4-formylazepane-1-carboxylate, commonly known as **1-Boc-4-formyl-azepane**. This key synthetic intermediate, with the CAS Number 1065608-54-9, possesses a molecular formula of $C_{12}H_{21}NO_3$ and a molecular weight of 227.30 g/mol .[1] The structural elucidation of such molecules is paramount for researchers and professionals in drug development, and this guide offers a detailed examination of its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data.

The following sections will present a comprehensive overview of the expected spectroscopic data, based on established principles and spectral data from analogous compounds. This guide is designed to serve as a valuable resource for the anaytical validation of **1-Boc-4-formyl-azepane** in a laboratory setting.

Molecular Structure and Spectroscopic Correlation

The structure of **1-Boc-4-formyl-azepane**, featuring a seven-membered azepane ring, a bulky tert-butoxycarbonyl (Boc) protecting group, and a reactive formyl group, gives rise to a distinct

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spectroscopic fingerprint. The conformational flexibility of the azepane ring and the electronic effects of the substituents are key determinants of the observed spectral characteristics.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of structural elucidation for organic molecules. For **1-Boc-4-formyl-azepane**, both ^{1}H and ^{13}C NMR provide critical information about the molecular framework.

Predicted ^{1}H NMR Spectral Data

The proton NMR spectrum is anticipated to exhibit characteristic signals corresponding to the protons of the Boc group, the azepane ring, and the aldehyde. Due to the conformational isomers (rotamers) arising from the carbamate linkage, some proton signals may appear broadened.

Table 1: Predicted ^{1}H NMR Data for **1-Boc-4-formyl-azepane** (500 MHz, $CDCl_3$)

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Causality of Chemical Shift
~9.70	s	1H	H-8 (Aldehyde)	The deshielding effect of the carbonyl group places this proton far downfield.
~3.50 - 3.30	m	4H	H-2, H-7 (Azepane)	Protons adjacent to the nitrogen atom are deshielded by its electronegativity. The multiplicity is complex due to coupling with adjacent methylene protons and potential diastereotopicity.
~2.70 - 2.50	m	1H	H-4 (Azepane)	The methine proton at the site of the formyl group substitution.
~1.90 - 1.60	m	6H	H-3, H-5, H-6 (Azepane)	Protons on the azepane ring, exhibiting complex coupling patterns.
1.47	s	9H	H-12 (Boc group)	The nine equivalent protons of the tert-butyl group

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	give a sharp singlet, a characteristic signature of the Boc protecting group.

Predicted ^{13}C NMR Spectral Data

The carbon NMR spectrum will provide a count of the unique carbon environments in the molecule, confirming the presence of all 12 carbon atoms.

Table 2: Predicted ^{13}C NMR Data for **1-Boc-4-formyl-azepane** (125 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Assignment	Rationale for Chemical Shift
~203.0	C-8 (Aldehyde C=O)	The carbonyl carbon of the aldehyde is highly deshielded.
~155.0	C-10 (Carbamate C=O)	The carbonyl carbon of the Boc group.
~79.5	C-11 (Quaternary Boc C)	The quaternary carbon of the tert-butyl group.
~50.0	C-4 (Azepane CH)	The methine carbon bearing the formyl group.
~45.0	C-2, C-7 (Azepane CH_2)	Carbons adjacent to the nitrogen atom.
~30.0 - 25.0	C-3, C-5, C-6 (Azepane CH_2)	Aliphatic carbons of the azepane ring.
28.5	C-12 (Boc CH_3)	The three equivalent methyl carbons of the Boc group.

Experimental Protocol for NMR Data Acquisition

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- Sample Preparation: Dissolve approximately 10-20 mg of **1-Boc-4-formyl-azepane** in ~0.7 mL of deuterated chloroform ($CDCl_3$).
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- Instrumentation: Acquire the spectra on a 500 MHz NMR spectrometer.
- ^1H NMR Acquisition:
  - Set the spectral width to cover the range of -1 to 11 ppm.
  - Use a 30-degree pulse angle.
  - Set the relaxation delay to 1-2 seconds.
  - Acquire a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
  - Set the spectral width to cover the range of 0 to 220 ppm.
  - Use a proton-decoupled pulse sequence.
  - A longer relaxation delay (e.g., 2-5 seconds) may be necessary for quaternary carbons.
  - Acquire a larger number of scans (e.g., 1024 or more) to obtain adequate signal intensity.
- Data Processing: Process the raw data using appropriate software, including Fourier transformation, phase correction, and baseline correction.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The IR spectrum of **1-Boc-4-formyl-azepane** is expected to show strong absorption bands characteristic of the aldehyde and carbamate carbonyl groups.

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Table 3: Predicted IR Absorption Bands for **1-Boc-4-formyl-azepane**

Wavenumber (cm^{-1})	Intensity	Assignment	Functional Group Vibration
~2930, ~2860	Medium-Strong	C-H stretch	Aliphatic C-H bonds in the azepane ring and Boc group.
~2720	Weak	C-H stretch	Aldehydic C-H bond (Fermi resonance doublet).
~1725	Strong	C=O stretch	Aldehyde carbonyl.
~1690	Strong	C=O stretch	Carbamate carbonyl of the Boc group.
~1450	Medium	C-H bend	CH_2 scissoring and CH_3 asymmetric bending.
~1160	Strong	C-N stretch	Carbamate C-N bond.

Experimental Protocol for IR Data Acquisition (ATR)

- Instrument Preparation: Ensure the Attenuated Total Reflectance (ATR) crystal is clean.
- Background Scan: Record a background spectrum of the empty ATR crystal.
- Sample Application: Place a small drop of the neat liquid sample of **1-Boc-4-formyl-azepane** directly onto the ATR crystal.
- Spectrum Acquisition: Acquire the IR spectrum over the range of 4000-400 cm^{-1}. Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
- Data Processing: Perform a background subtraction to obtain the final absorbance spectrum.

Mass Spectrometry (MS)

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Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, further confirming its identity.

Table 4: Predicted Mass Spectrometry Data for **1-Boc-4-formyl-azepane** (Electron Ionization - EI)

m/z	Predicted Ion	Rationale for Fragmentation
227	$[M]^+$	Molecular ion peak.
171	$[M - C_4H_8]^+$	Loss of isobutylene from the Boc group.
128	$[M - Boc]^+$	Loss of the entire Boc group.
100	$[M - C_4H_8 - CHO]^+$	Subsequent loss of the formyl group.
57	$[C_4H_9]^+$	tert-Butyl cation, a very common and stable fragment from the Boc group.

Experimental Protocol for MS Data Acquisition

- Sample Introduction: Introduce a dilute solution of the compound into the mass spectrometer via a suitable method such as direct infusion or through a gas chromatograph (GC-MS).
- Ionization: Use Electron Ionization (EI) at 70 eV.
- Mass Analysis: Scan a mass range appropriate for the compound, for instance, m/z 40-300.
- Data Acquisition: Record the mass spectrum.

Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow for the comprehensive spectroscopic characterization of **1-Boc-4-formyl-azepane**.

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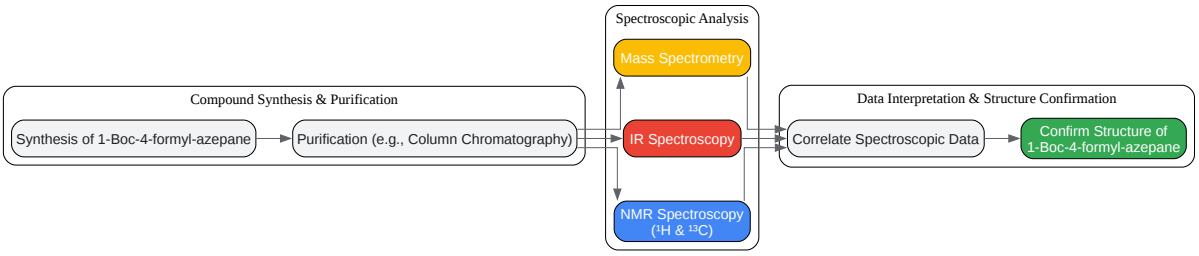

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Caption: Workflow for the synthesis, purification, and spectroscopic confirmation of **1-Boc-4-formyl-azepane**.

Conclusion

The predicted spectroscopic data presented in this guide provides a robust framework for the analytical characterization of **1-Boc-4-formyl-azepane**. The combination of NMR, IR, and MS techniques allows for an unambiguous confirmation of its molecular structure. The detailed protocols and workflow are intended to assist researchers in the efficient and accurate analysis of this important synthetic building block.

References

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Sources

- 1. 1-Boc-4-formyl-azepane - CAS:1065608-54-9 - Sunway Pharm Ltd [3wpharm.com]
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